

Application Notes and Protocols for Talaglumetad Hydrochloride in Research

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Compound of Interest

Compound Name: Talaglumetad Hydrochloride

Cat. No.: B1681216

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the use of research-grade **talaglumetad hydrochloride**. This document outlines suppliers, key technical data, detailed experimental protocols, and the underlying mechanism of action to facilitate its application in neuroscience research, particularly in the study of anxiety and related disorders.

Introduction to Talaglumetad Hydrochloride

Talaglumetad hydrochloride (also known as LY-544344) is a prodrug of the potent and selective group II metabotropic glutamate receptor (mGluR2/3) agonist, eglumetad (LY-354740) [1]. Developed to improve the oral bioavailability of eglumetad, talaglumetad is readily absorbed and converted to its active form, making it a valuable tool for in vivo studies[1]. Its primary therapeutic potential has been investigated in the context of anxiety and stress-related disorders[2].

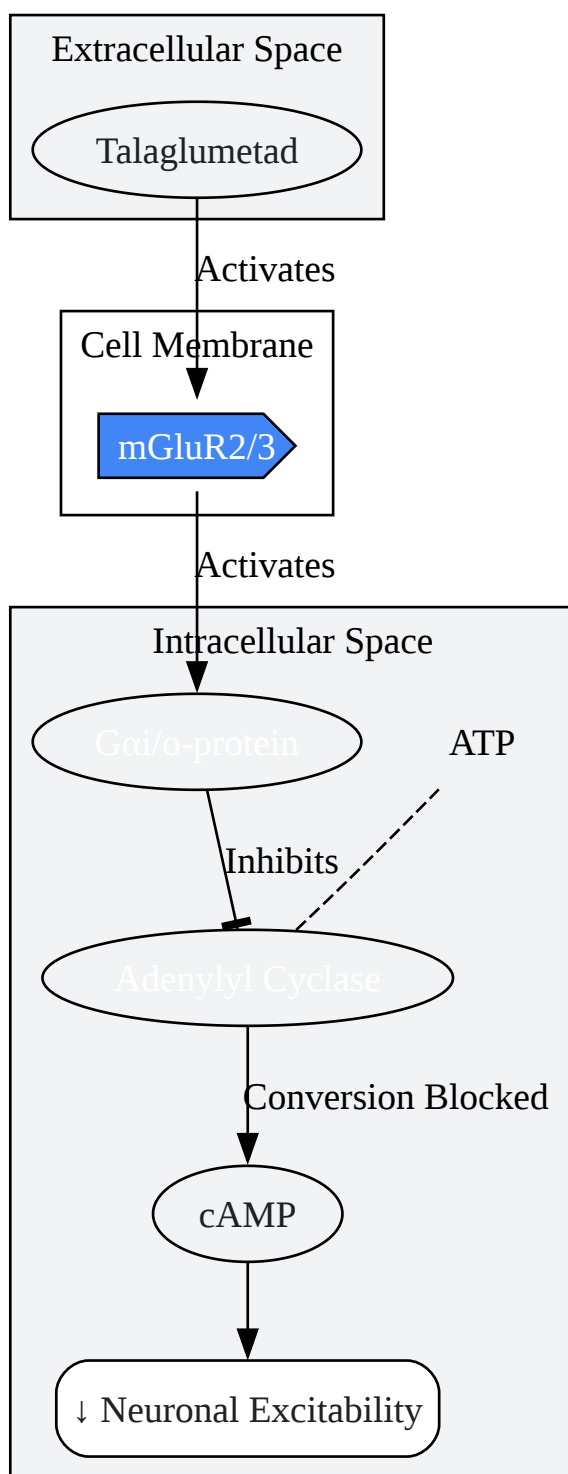
Chemical Properties:

- Chemical Name: (1S,2S,5R,6S)-2-[[[(2S)-2-aminopropanoyl]amino]bicyclo[3.1.0]hexane-2,6-dicarboxylic acid hydrochloride[2]
- CAS Number: 441765-97-5[2]
- Molecular Formula: $C_{11}H_{16}N_2O_5 \cdot HCl$ [2]

- Molecular Weight: 292.7 g/mol [2]

Mechanism of Action

Talaglumetad acts as a prodrug and is metabolized in the body to eglumetad. Eglumetad is a potent agonist at mGluR2 and mGluR3, which are G-protein coupled receptors (GPCRs) linked to the G α i/o subunit. Activation of these receptors leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels[3]. This signaling cascade ultimately modulates neuronal excitability.



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Suppliers and Purchasing

The availability of research-grade **talaglumetad hydrochloride** can be limited. Below is a summary of potential suppliers. It is recommended to request a certificate of analysis (CoA) from the supplier to ensure purity and quality.

Supplier	Product Name	Catalog Number	Purity	Notes
MedchemExpress	Talaglumetad hydrochloride	HY-131286A	>98%	Available in various quantities (e.g., 50 mg, 100 mg, 250 mg).
BOC Sciences	Talaglumetad hydrochloride	N/A	Inquiry required	Available via custom synthesis; requires a quote request.

Pharmacological Data for Active Metabolite (Eglumetad/LY354740):

Since talaglumetad is a prodrug, the pharmacological activity is determined by its active metabolite, eglumetad.

Parameter	Value	Receptor	Source
EC ₅₀	5.1 nM	Human mGluR2	Cayman Chemical[4], Tocris Bioscience[5]
EC ₅₀	24.3 nM	Human mGluR3	Cayman Chemical[4], Tocris Bioscience[5]
K _i	99 nM	mGluR2	Cayman Chemical[4]
K _i	94 nM	mGluR3	Cayman Chemical[4]

Experimental Protocols

In Vitro: cAMP Assay in CHO-K1 Cells

This protocol describes the measurement of the inhibitory effect of eglumetad (the active form of talaglumetad) on forskolin-stimulated cAMP production in Chinese Hamster Ovary (CHO-K1) cells stably expressing human mGluR2.

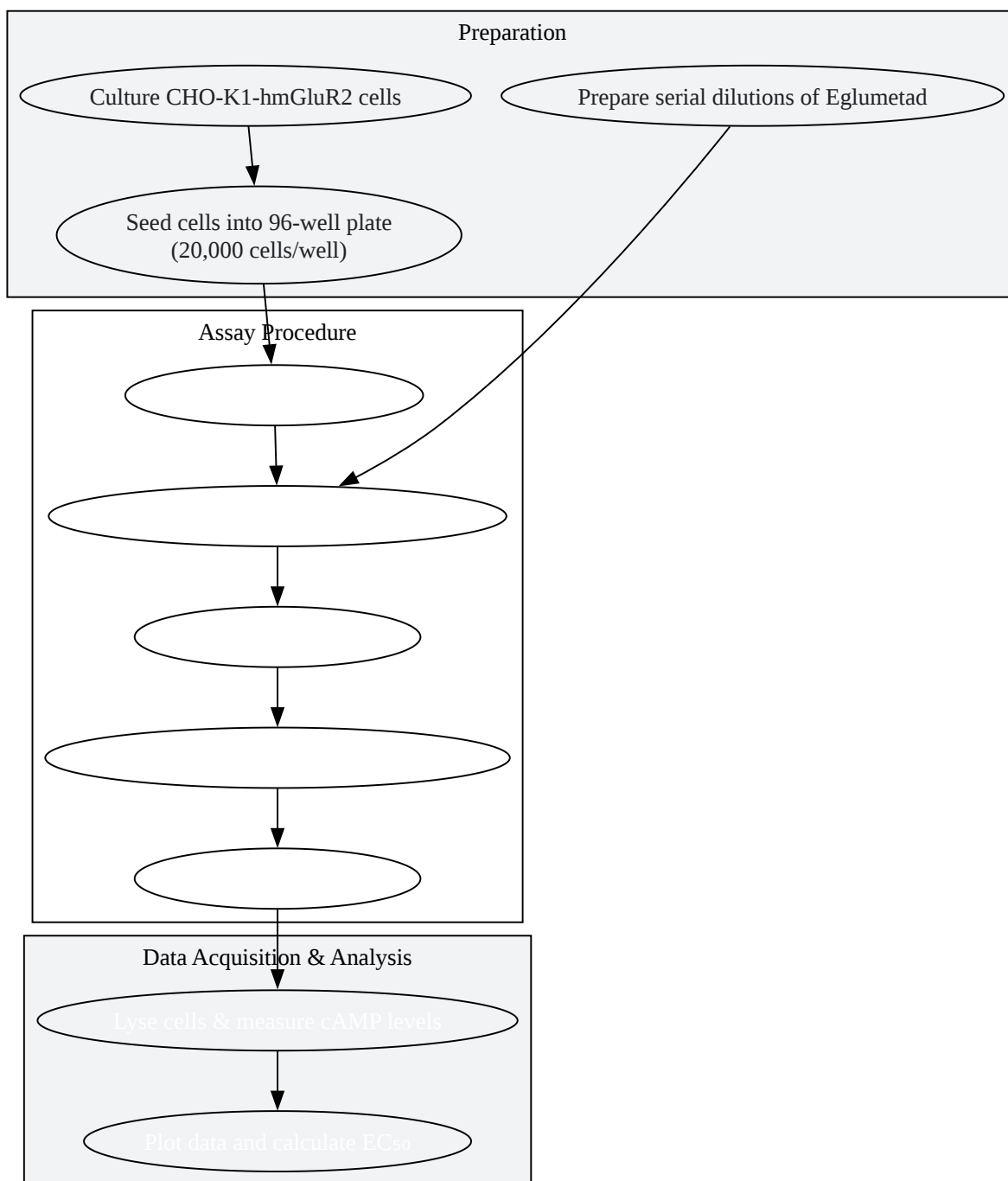
Materials:

- CHO-K1 cells stably expressing human mGluR2
- DMEM/F-12 medium
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- Eglumetad (LY354740)
- Forskolin
- 3-isobutyl-1-methylxanthine (IBMX)
- Phosphate-Buffered Saline (PBS)
- cAMP assay kit (e.g., LANCE Ultra cAMP Kit, PerkinElmer)
- 96-well white opaque plates

Procedure:

- **Cell Culture:** Culture CHO-K1-hmGluR2 cells in DMEM/F-12 supplemented with 10% FBS and 1% Penicillin-Streptomycin at 37°C in a humidified atmosphere of 5% CO₂.
- **Cell Seeding:** Seed the cells into 96-well white opaque plates at a density of 20,000 cells/well and incubate for 24 hours.
- **Compound Preparation:** Prepare a stock solution of eglumetad in a suitable solvent (e.g., water or DMSO). Create a serial dilution of the compound in assay buffer (e.g., PBS with 0.5 mM IBMX).

- Assay: a. Aspirate the culture medium from the wells. b. Wash the cells once with PBS. c. Add 50 μ L of the eglumetad serial dilutions to the respective wells. d. Incubate for 30 minutes at room temperature. e. Add 50 μ L of 10 μ M forskolin (to stimulate cAMP production) to all wells except the negative control. f. Incubate for 30 minutes at room temperature.
- cAMP Detection: a. Lyse the cells and measure cAMP levels according to the manufacturer's protocol of the chosen cAMP assay kit.
- Data Analysis: a. Plot the cAMP levels against the log concentration of eglumetad. b. Calculate the EC₅₀ value using a non-linear regression curve fit (log(agonist) vs. response).



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In Vivo: Elevated Plus Maze (EPM) Test for Anxiolytic Activity in Mice

This protocol outlines the use of the elevated plus maze to assess the anxiolytic-like effects of talaglumetad in mice. The EPM is a widely used behavioral assay for screening anxiolytic drugs.

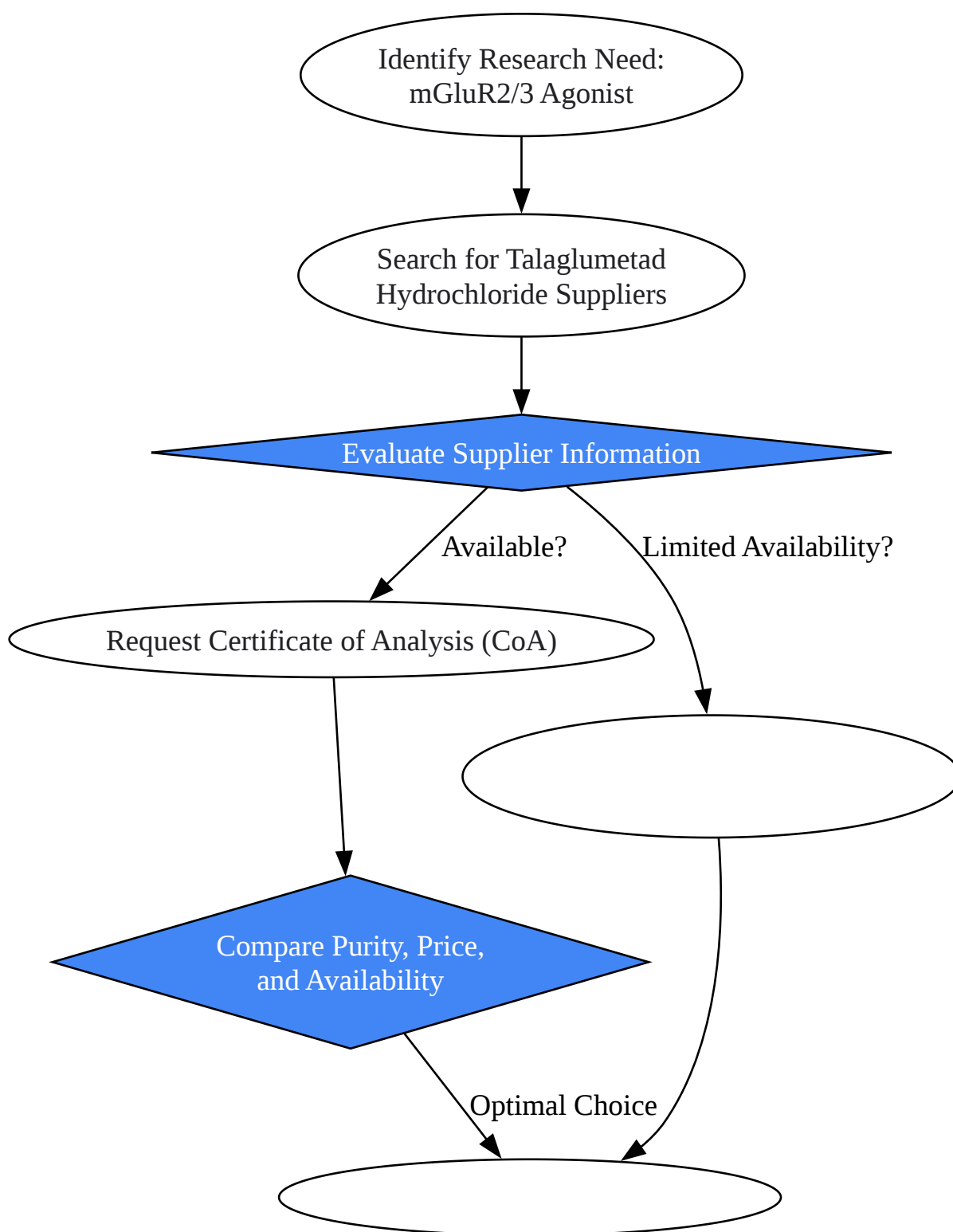
Materials:

- Male C57BL/6 mice (8-10 weeks old)
- Elevated Plus Maze apparatus
- **Talaglumetad hydrochloride**
- Vehicle (e.g., sterile saline or 0.5% methylcellulose in water)
- Animal scale
- Syringes and needles for administration (e.g., intraperitoneal - i.p.)
- Video tracking software

Procedure:

- **Acclimation:** Acclimate the mice to the testing room for at least 1 hour before the experiment.
- **Drug Preparation and Administration:** a. Prepare a solution of **talaglumetad hydrochloride** in the chosen vehicle. A common dose range for its active metabolite, eglumetad, is 10-20 mg/kg[6]. The dose for the prodrug talaglumetad should be adjusted based on its molecular weight and expected conversion rate. b. Administer talaglumetad or vehicle via the chosen route (e.g., i.p.) 30 minutes before the EPM test.
- **EPM Test:** a. Place a mouse at the center of the EPM, facing one of the open arms. b. Allow the mouse to explore the maze for 5 minutes. c. Record the session using a video camera positioned above the maze.
- **Data Analysis:** a. Use video tracking software to score the following parameters:

- Time spent in the open arms
 - Time spent in the closed arms
 - Number of entries into the open arms
 - Number of entries into the closed arms
- b. An anxiolytic effect is indicated by a significant increase in the time spent and/or the number of entries into the open arms compared to the vehicle-treated group.
- c. Total distance traveled can be used as a measure of general locomotor activity.



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Safety and Handling

Talaglumetad hydrochloride should be handled in a laboratory setting by trained personnel. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. Refer to the supplier's Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal.

Storage: Store the compound at the temperature recommended by the supplier, typically at -20°C for long-term storage, protected from light and moisture.

By following these guidelines and protocols, researchers can effectively utilize **talaglumetad hydrochloride** as a tool to investigate the role of mGluR2/3 in various physiological and pathological processes.

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